

Technical Support Center: Ac-Ala-Ala-Tyr-AMC Stability & Optimization

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Compound of Interest

Compound Name: AC-Ala-ala-tyr-amc

Cat. No.: B1518660

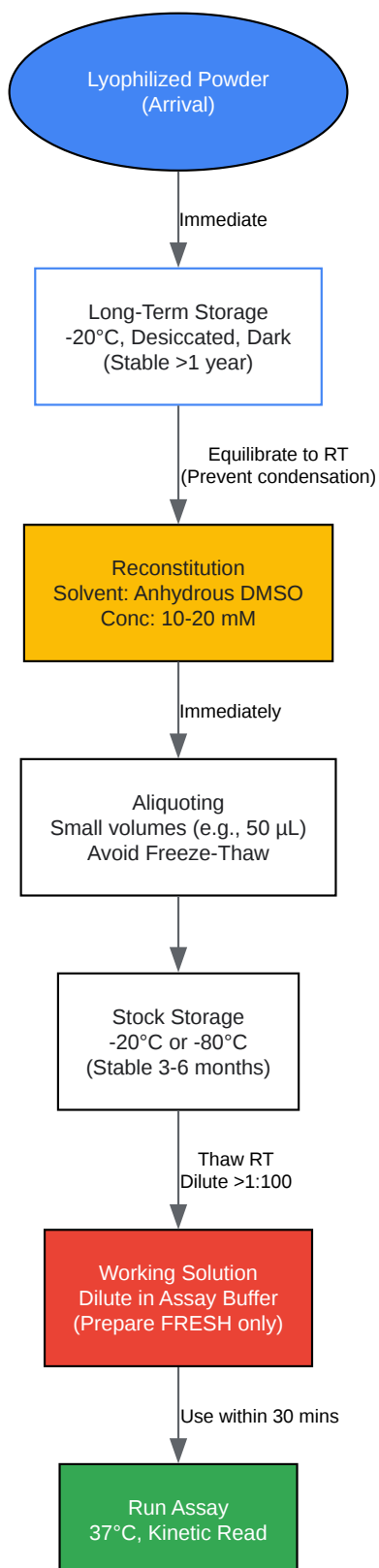
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Product Identity: **Ac-Ala-Ala-Tyr-AMC** (Acetyl-Alanine-Alanine-Tyrosine-7-Amino-4-methylcoumarin) Primary Application: Measurement of Chymotrypsin-like activity (e.g., 20S/26S Proteasome, Calpains). Detection Method: Fluorescence (Ex: ~350-380 nm | Em: ~440-460 nm).[1]

Part 1: Storage & Reconstitution Workflow

The stability of fluorogenic substrates is governed by three critical factors: Hydrolysis, Photobleaching, and Hygroscopicity. The following workflow minimizes these risks.



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Figure 1: Optimal workflow for storage, reconstitution, and usage to prevent hydrolysis and signal degradation.

Part 2: Technical Specifications & Stability Data

Parameter	Specification	Critical Note
Molecular Weight	~523.5 Da (Estimate)	Verify specific batch COA; peptide content varies.
Solubility	Soluble in DMSO (>10 mM)	Insoluble in water at high concentrations.
Excitation / Emission	354 nm / 442 nm	Compatible with DAPI filter sets or specific AMC settings.
Solid Stability	>1 year at -20°C	Must be kept desiccated; moisture triggers hydrolysis.
DMSO Stock Stability	3-6 months at -20°C	Anhydrous DMSO is required to prevent autohydrolysis.
Aqueous Stability	< 4 hours	Unstable in basic buffers (pH > 7.5) over time.

Part 3: Frequently Asked Questions (FAQs)

Section A: Solubility & Preparation

Q1: Can I dissolve **Ac-Ala-Ala-Tyr-AMC** directly in water or PBS? No. The hydrophobic "Ala-Ala-Tyr" sequence and the AMC fluorophore make this compound poorly soluble in aqueous buffers at stock concentrations.

- Correct Protocol: Dissolve the powder in high-grade, anhydrous DMSO (dimethyl sulfoxide) to create a high-concentration stock (e.g., 10 mM or 20 mM).
- Why? Direct addition to water often results in micro-precipitation, which is invisible to the naked eye but causes erratic fluorescence readings and "spikes" in kinetic data.

Q2: My stock solution froze during shipping or storage. Is it still good? Yes, likely. Lyophilized powder is stable at ambient temperatures for short periods (shipping).

- Action Item: Upon receipt, centrifuge the vial briefly to settle the powder. If it was a liquid stock that froze, ensure it is completely thawed and vortexed before use. Crucial: Allow the vial to reach room temperature before opening to prevent atmospheric moisture from condensing inside, which degrades the substrate [1].

Q3: How do I avoid "Freeze-Thaw" degradation? Repeated freezing and thawing causes ice crystal formation that can shear peptides and introduce moisture.

- Protocol: Immediately after reconstituting the powder in DMSO, aliquot the stock solution into single-use volumes (e.g., 20–50 μL) in light-protective amber tubes. Store these at -20°C . Thaw only one aliquot per experiment.

Section B: Assay Conditions & Stability

Q4: Why does my "Blank" (No Enzyme) well show increasing fluorescence over time? This is known as Autohydrolysis.

- Cause: The amide bond linking the peptide to the AMC fluorophore is susceptible to spontaneous hydrolysis in aqueous environments, especially at alkaline pH ($> \text{pH } 8.0$) or elevated temperatures ($> 37^{\circ}\text{C}$).
- Solution:
 - Keep Assay Buffers near physiological pH (7.0–7.5).
 - Prepare the Working Solution (diluted substrate) immediately before adding it to the plate. Do not let it sit in the buffer for hours.
 - Subtract the "No Enzyme" blank kinetic slope from your sample data to correct for this background drift.

Q5: The signal is too weak. Should I increase the substrate concentration? Proceed with caution.

- The Risk: Increasing substrate concentration $>100 \mu\text{M}$ can lead to the Inner Filter Effect, where the substrate molecules themselves absorb the excitation light before it reaches the fluorophore, or re-absorb the emitted light. This creates a non-linear standard curve.

- Better Approach: Increase the enzyme concentration or the gain/sensitivity setting on your plate reader. Ensure your Ex/Em wavelengths are optimized (Ex 354 nm / Em 442 nm) [2].

Part 4: Troubleshooting Guide

Use the following logic tree to diagnose experimental failures.



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Figure 2: Diagnostic logic for common assay failures involving fluorogenic substrates.

Specific Troubleshooting Scenarios:

Scenario 1: High Fluorescence at Time Zero (T0)

- Diagnosis: Free AMC is present in your stock solution.
- Root Cause: The stock solution may have been stored in DMSO containing moisture (hygroscopic), leading to hydrolysis during storage.
- Fix: Purchase fresh substrate. Ensure DMSO is "Anhydrous" grade (99.9%) and stored over molecular sieves if possible.

Scenario 2: No Activity in Cell Lysates

- Diagnosis: Proteasome inactivation during lysis.
- Root Cause: Many lysis buffers contain protease inhibitors (e.g., PMSF, Aprotinin) to protect proteins. These will inhibit the proteasome you are trying to measure.
- Fix: Use a lysis buffer without protease inhibitors, or use specific inhibitors that do not target the proteasome (e.g., EDTA for metalloproteases, if Mg²⁺ is restored later, though ATP-dependent proteasomes need Mg²⁺). Ideally, lyse in a simple buffer (e.g., 50 mM Tris, pH 7.5, 0.5% NP-40) and assay immediately [3].

References

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Sources

- [1. Ac-Tyr-Val-Ala-Asp-AMC \(Caspase 1 \(ICE\) Substrate\) - Echelon Biosciences \[echelon-inc.com\]](#)
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